

The Rising Therapeutic Potential of 5-Hydroxyindole Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 5-Hydroxyindole

Cat. No.: B134679

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The **5-hydroxyindole** scaffold, a privileged structure in medicinal chemistry, is a core component of numerous biologically active compounds, including the endogenous neurotransmitter serotonin. Its inherent ability to interact with various biological targets has spurred extensive research into the synthesis and evaluation of novel derivatives with a wide range of therapeutic applications. This technical guide provides an in-depth overview of the current landscape of **5-hydroxyindole** derivatives, focusing on their anticancer, anti-inflammatory, and neuroprotective activities. It includes a compilation of quantitative biological data, detailed experimental protocols for key assays, and visualizations of the intricate signaling pathways these compounds modulate.

Anticancer Activities of 5-Hydroxyindole Derivatives

A growing body of evidence highlights the potential of **5-hydroxyindole** derivatives as promising anticancer agents. These compounds have been shown to exhibit cytotoxic effects against various cancer cell lines through diverse mechanisms of action.

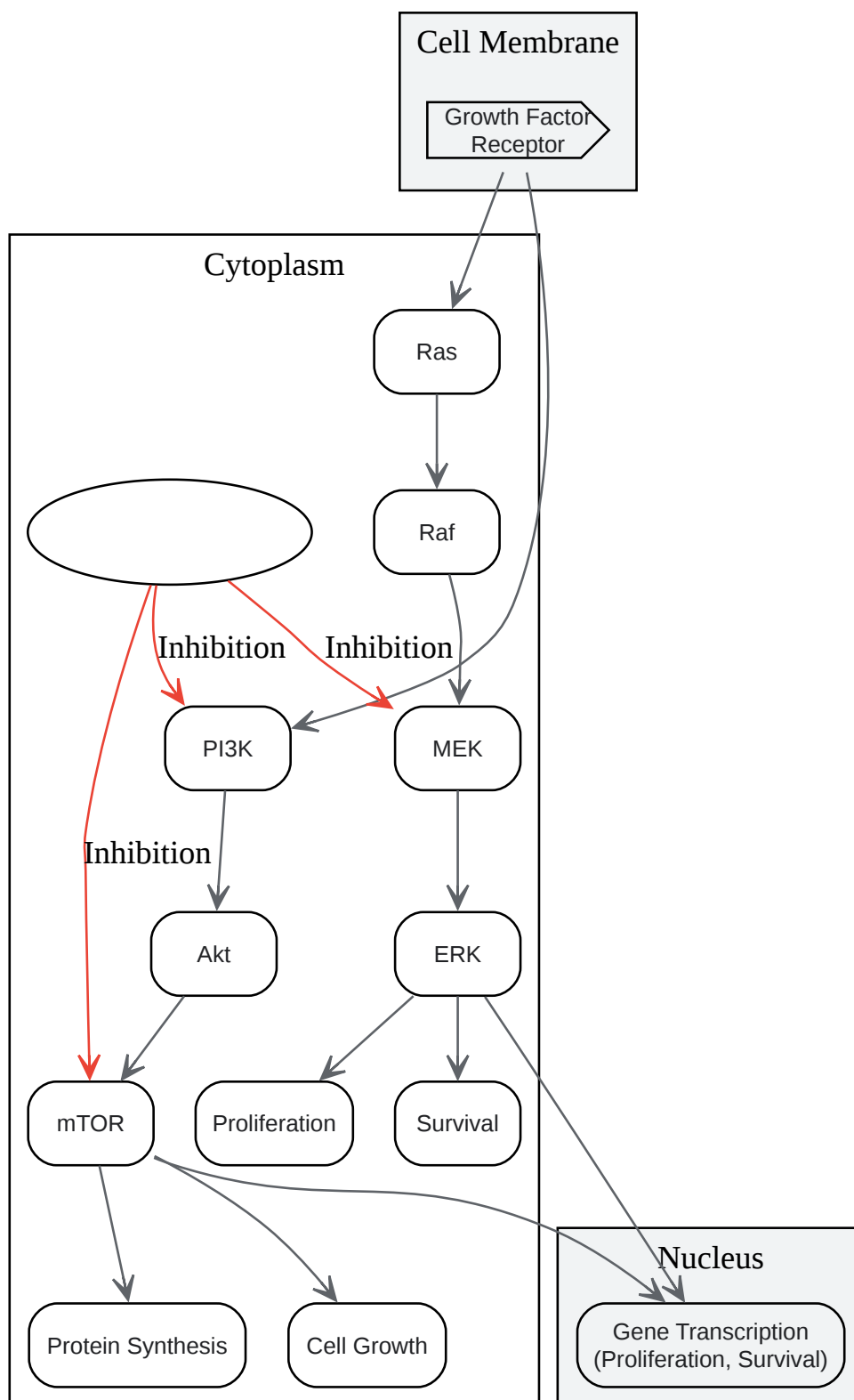
Quantitative Data Summary

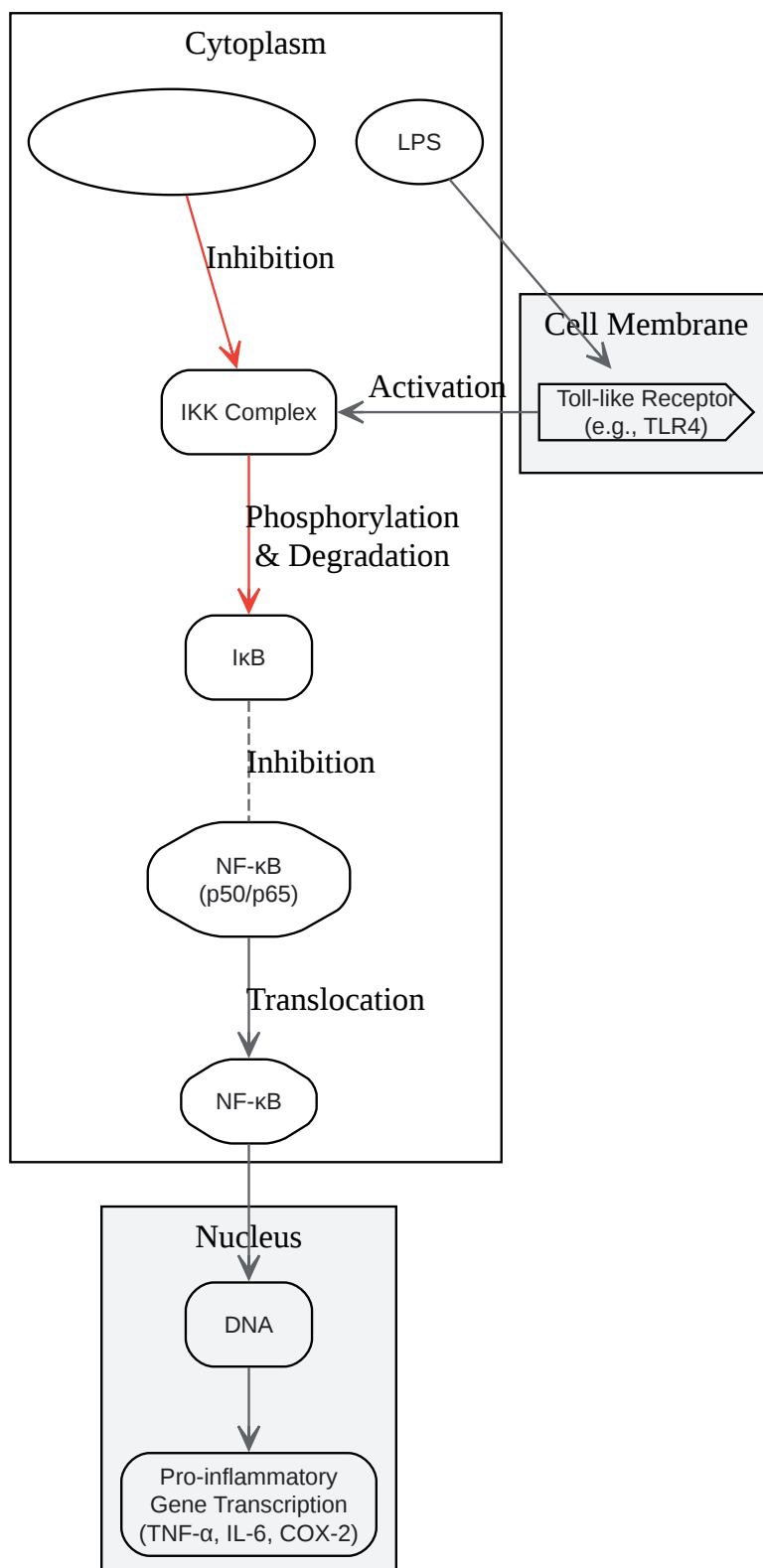
The following table summarizes the in vitro anticancer activity of selected **5-hydroxyindole** derivatives, presenting their half-maximal inhibitory concentration (IC₅₀) values against different cancer cell lines.

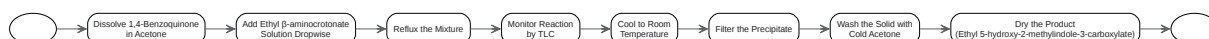
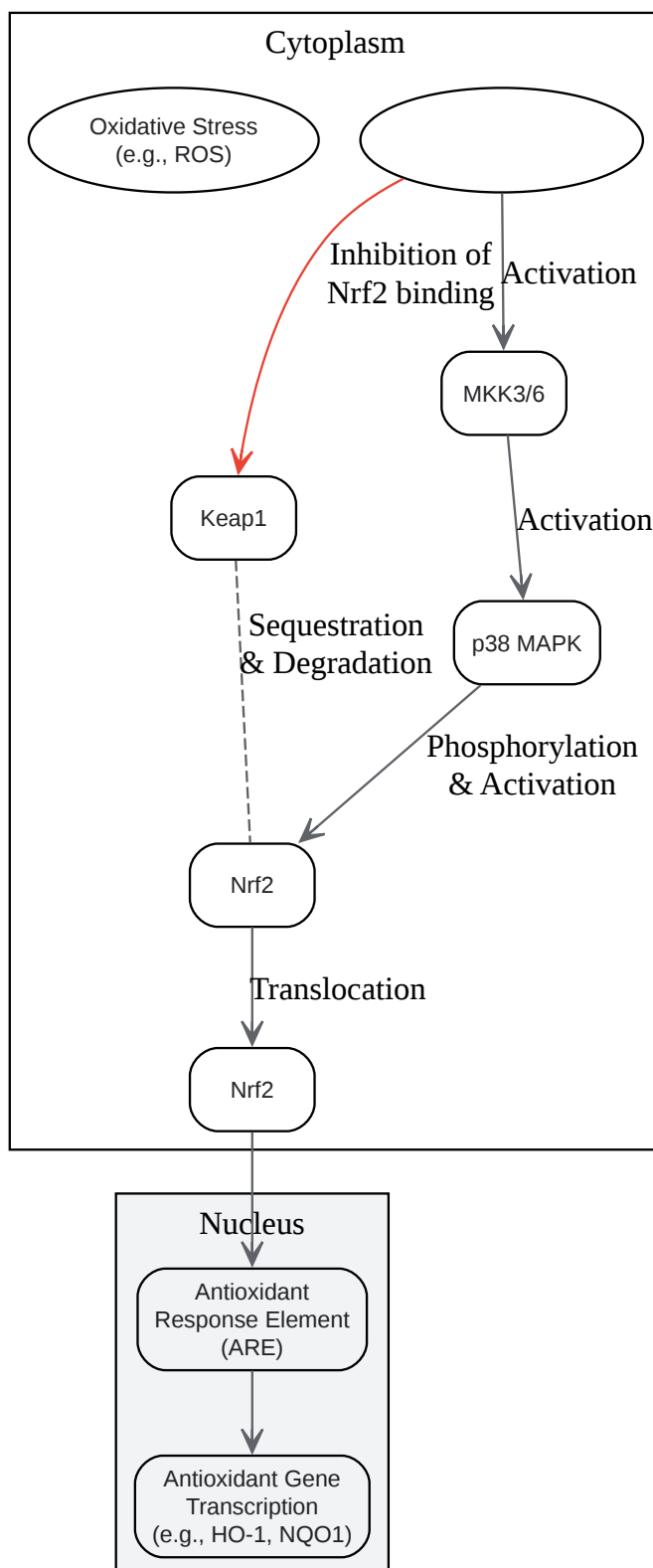
Compound ID	Derivative Class	Cancer Cell Line	IC50 (μM)	Reference
5d	5-Hydroxyindole-3-carboxylic acid ester	MCF-7 (Breast)	4.7	[1]
5a	5-Hydroxyindole-3-carboxylic acid ester	MCF-7 (Breast)	< 10	[1]
5l	5-Hydroxyindole-3-carboxylic acid ester	MCF-7 (Breast)	< 10	[1]
3n	2-Amino-5-hydroxyindole-3-carboxylate	Polymorphonuclear Leukocytes (5-LO inhibition)	~0.3	[2]
25	3-Amino-1H-7-azaindole derivative	HeLa (Cervical)	3.7	[3]
25	3-Amino-1H-7-azaindole derivative	HepG2 (Liver)	8.0	[3]
25	3-Amino-1H-7-azaindole derivative	MCF-7 (Breast)	19.9	[3]
30a	Indole-chalcone derivative	SMMC-7721 (Liver)	0.89	[4]
30b	Indole-chalcone derivative	SMMC-7721 (Liver)	0.56	[4]
30b	Indole-chalcone derivative	HepG2 (Liver)	0.91	[4]

Key Signaling Pathways in Anticancer Activity

5-Hydroxyindole derivatives have been implicated in the modulation of several critical signaling pathways involved in cancer progression, including the PI3K/Akt/mTOR and MAPK pathways. The diagram below illustrates a simplified overview of how these pathways can be targeted.







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